

# Molecular weight and formula of n-Tetracontane-d82

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Tetracontane-d82

Cat. No.: B12307479

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## In-Depth Technical Guide: n-Tetracontane-d82

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **n-Tetracontane-d82**, a deuterated form of n-Tetracontane. This document is intended for use by professionals in research, scientific, and drug development fields.

## Core Compound Data

**n-Tetracontane-d82** is a stable, isotopically labeled version of n-Tetracontane, where hydrogen atoms have been replaced by deuterium. This substitution is particularly useful in analytical chemistry, serving as an internal standard for quantitative analyses by methods such as NMR, GC-MS, or LC-MS.<sup>[1]</sup> The physical and chemical properties of **n-Tetracontane-d82** are primarily defined by its high molecular weight and long-chain aliphatic structure.

## Quantitative Data Summary

For ease of comparison, the fundamental quantitative data for both **n-Tetracontane-d82** and its non-deuterated counterpart, n-Tetracontane, are presented in the table below.

Property	n-Tetracontane-d82	n-Tetracontane
Molecular Formula	C40D82	C40H82[2][3][4][5]
Molecular Weight	645.58	563.08

## Experimental Protocols

Detailed methodologies for key experiments involving **n-Tetracontane-d82** are crucial for reproducible research. While specific experimental setups can vary based on the research objectives, the following outlines a general protocol for the use of **n-Tetracontane-d82** as an internal standard in mass spectrometry-based quantitative analysis.

**Objective:** To quantify the concentration of a target analyte in a complex matrix using **n-Tetracontane-d82** as an internal standard.

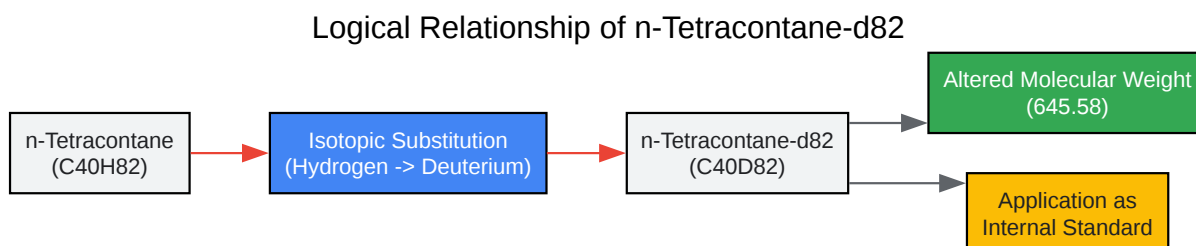
**Methodology:**

- Preparation of Standard Solutions:
  - Prepare a stock solution of the target analyte at a known concentration in an appropriate solvent.
  - Prepare a stock solution of **n-Tetracontane-d82** at a known concentration in the same solvent.
  - Create a series of calibration standards by spiking known concentrations of the analyte stock solution into blank matrix samples.
  - Add a fixed concentration of the **n-Tetracontane-d82** internal standard stock solution to each calibration standard and to the unknown samples.
- Sample Preparation:
  - Extract the analyte and internal standard from the matrix using a suitable technique (e.g., liquid-liquid extraction, solid-phase extraction).

- Evaporate the solvent and reconstitute the residue in a solvent compatible with the analytical instrument.
- Instrumental Analysis (LC-MS/GC-MS):
  - Inject the prepared samples into the LC-MS or GC-MS system.
  - Develop a chromatographic method to separate the analyte from other matrix components.
  - Optimize the mass spectrometer parameters to monitor the appropriate precursor and product ions for both the analyte and **n-Tetracontane-d82**.
- Data Analysis:
  - Integrate the peak areas of the analyte and the internal standard.
  - Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard.
  - Construct a calibration curve by plotting the response ratio against the analyte concentration.
  - Determine the concentration of the analyte in the unknown samples by interpolating their response ratios on the calibration curve.

## Visualizations

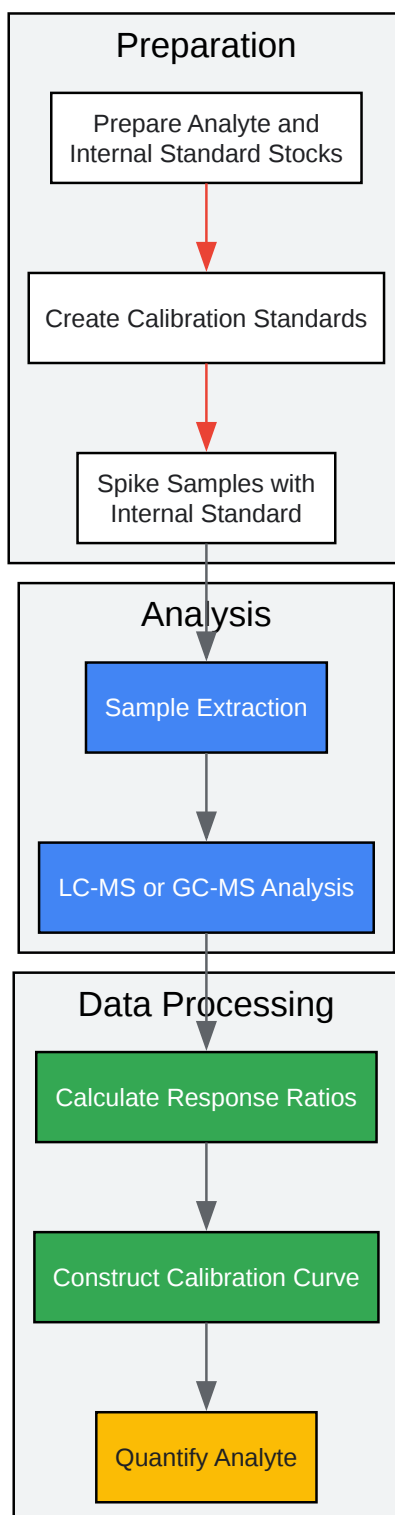
To further elucidate the relationships and workflows, the following diagrams are provided.



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Caption: Relationship between n-Tetracontane, deuteration, and its application.

### Experimental Workflow: Quantitative Analysis



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Caption: Workflow for quantitative analysis using an internal standard.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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